

Preparation of Bruceantin Stock Solution in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Bruceantin*

Cat. No.: *B1667948*

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Application Notes and Protocols for Researchers

Introduction

Bruceantin is a naturally occurring quassinoid, an organic compound isolated from the plant *Brucea antidysenterica*. It has demonstrated significant antitumor properties in preclinical studies, including activity against various cancer cell lines such as melanoma and leukemia^[1]. The mechanism of action involves the inhibition of protein and DNA synthesis, leading to apoptosis (programmed cell death)^{[2][3][4]}. Proper preparation of a stock solution is the first critical step for in vitro and in vivo experiments to ensure accurate and reproducible results. Dimethyl sulfoxide (DMSO) is a common solvent for **Bruceantin** due to its high solubilizing capacity for this compound^{[2][5]}. This document provides a detailed protocol for the preparation, storage, and handling of **Bruceantin** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **Bruceantin** is provided in the table below for quick reference.

| Parameter | Value | Source(s) |
|----------------------------------|--|-----------------|
| Molecular Formula | C ₂₈ H ₃₆ O ₁₁ | [2][6] |
| Molecular Weight | 548.58 g/mol | [1][2][3][5][6] |
| Appearance | White to off-white crystalline powder | [2] |
| Solubility in DMSO | Up to 100 mg/mL (182.29 mM) | [3][4][5] |
| Storage (Solid Form) | -20°C | [3][5][7][8] |
| Storage (Stock Solution in DMSO) | Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months | [8] |

Experimental Protocol: Preparation of a 10 mM Bruceantin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bruceantin** in DMSO. The concentration can be adjusted based on experimental needs by modifying the starting mass of **Bruceantin**.

Materials and Equipment

- **Bruceantin** powder (solid form)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), preferably newly opened to avoid moisture absorption[4]
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[3][4][5]
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

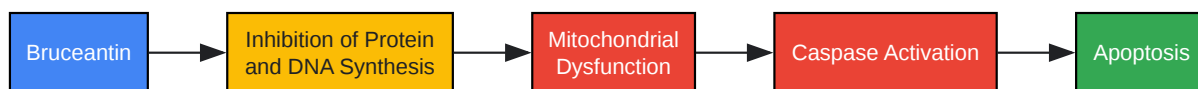
Step-by-Step Procedure

- Equilibration: Before opening, allow the vial of **Bruceantin** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture on the compound.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Bruceantin** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 5.49 mg of **Bruceantin** (Calculation: $548.58 \text{ g/mol} * 0.010 \text{ mol/L} * 0.001 \text{ L} = 0.00549 \text{ g} = 5.49 \text{ mg}$).
- Solvent Addition: Add the calculated volume of DMSO to the microcentrifuge tube containing the **Bruceantin** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder.
- Sonication (if necessary): If the **Bruceantin** does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes, or until the solution is clear[3][5].
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials or microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[8].

Signaling Pathway and Workflow Diagrams

Simplified Signaling Pathway of Bruceantin-Induced Apoptosis

The following diagram illustrates a simplified pathway of how **Bruceantin** can induce apoptosis in cancer cells.

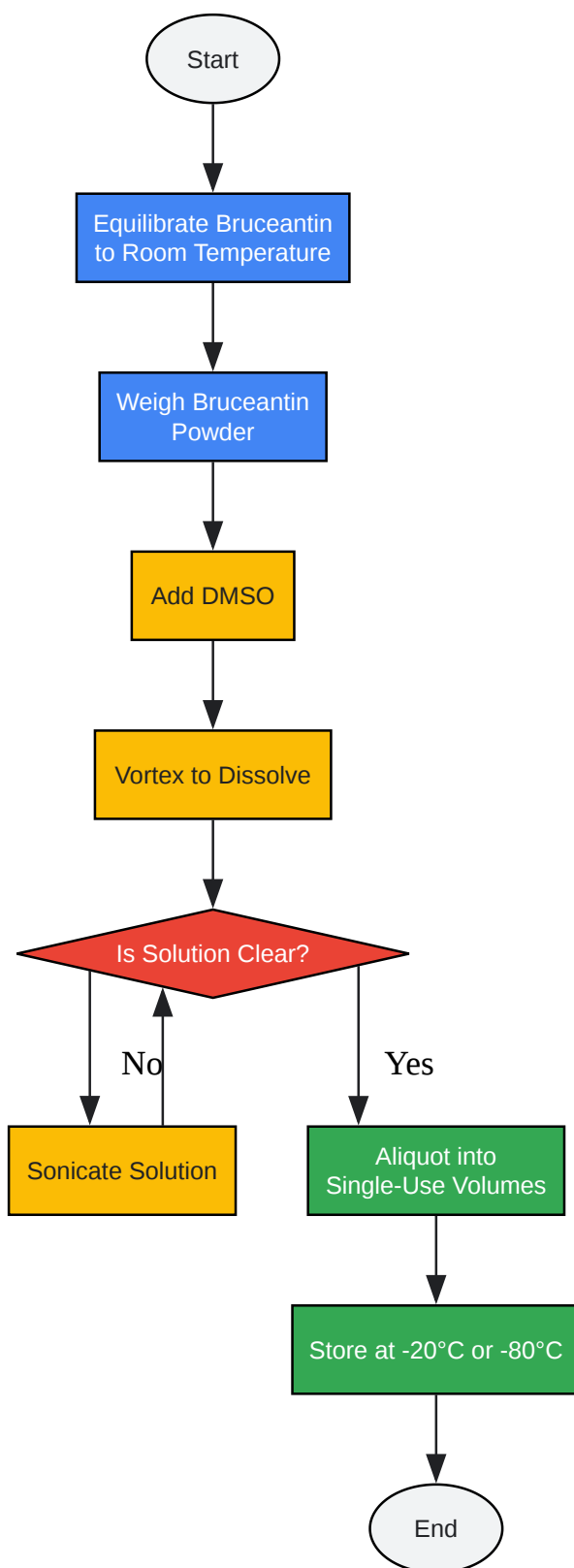


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Caption: Simplified pathway of **Bruceantin** action.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps in the preparation of a **Bruceantin** stock solution.



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